

# Toxicology and Safety of Dibenzyl Ether: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dibenzyl ether*

Cat. No.: *B089814*

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## Introduction

**Dibenzyl ether** (CAS No. 103-50-4), a benzyl ether with the chemical formula  $(C_6H_5CH_2)_2O$ , is utilized in various industrial applications, including as a plasticizer, a specialty solvent, and a fragrance ingredient.[1][2] Given its potential for human and environmental exposure, a thorough understanding of its toxicological and safety profile is imperative for risk assessment and safe handling. This technical guide provides a comprehensive overview of the available toxicology and safety data for **dibenzyl ether**, with a focus on quantitative data, detailed experimental methodologies, and visual representations of key processes.

## Acute Toxicity

**Dibenzyl ether** exhibits low acute toxicity via oral and dermal routes of exposure. Ingestion may lead to nausea, while inhalation of its vapor can also cause nausea due to its odor.[3] Prolonged skin contact may result in reddening and irritation, and direct contact with the eyes can cause mild irritation.[3][4]

Table 1: Acute Toxicity of **Dibenzyl Ether**

Test	Species	Route	Value	Reference
LD50	Rat	Oral	2500 mg/kg	[5][6]
LD50	Mouse	Oral	4300 mg/kg	[7]
LD50	Rabbit	Dermal	>5000 mg/kg	[5]
LD50	Rabbit	Dermal	> 5370 mg/kg	[8]

## Irritation and Sensitization

### Skin and Eye Irritation

**Dibenzyl ether** is reported to cause mild skin irritation upon prolonged exposure and mild eye irritation upon direct contact.[3][4][9] In a skin irritation study using rabbits, following OECD Test Guideline 404, no skin irritation was observed after 24 hours.[8]

### Skin Sensitization

**Dibenzyl ether** is classified as a skin sensitizer.[10][11] However, studies in humans have shown varied results. A guinea pig maximization test indicated that **dibenzyl ether** can cause sensitization.[12] In contrast, a human maximization test at a concentration of 2760 µg/cm<sup>2</sup> and a human repeated insult patch test (HRIPT) at 2362 µg/cm<sup>2</sup> showed no sensitization reactions.[12] Based on a weight of evidence approach, a No Expected Sensitization Induction Level (NESIL) of 2300 µg/cm<sup>2</sup> has been established for **dibenzyl ether**. [12]

### Repeated Dose Toxicity

A 91-day repeated dose oral toxicity study was conducted in rats in accordance with OECD Guideline 408.[13][14] **Dibenzyl ether** was administered in the diet at doses of 62, 196, or 620 mg/kg/day.[13][14] The primary observed effect at the highest dose in females was an increase in absolute and relative liver weights.[13][14] No other significant toxicological or pathological effects were noted at any dose level.[13]

Table 2: Repeated Dose Toxicity of **Dibenzyl Ether**

Study Type	Species	Route	Doses	NOAEL	Key Findings	Reference
91-day study	Rat	Oral (diet)	62, 196, 620 mg/kg/day	196 mg/kg/day	Increased liver weight in high-dose females.	<a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[15]</a>
91-day study	Rat	Oral	-	620 mg/kg	No observed adverse effect level.	<a href="#">[8]</a>

## Genotoxicity and Carcinogenicity

### Genotoxicity

**Dibenzyl ether** has been found to be non-genotoxic in available studies.[\[12\]](#) An in vitro micronucleus test showed that it did not induce a statistically significant increase in micronuclei in binucleated cells, with or without metabolic activation.[\[12\]](#) This indicates that under the study conditions, **dibenzyl ether** is considered non-clastogenic.[\[12\]](#)

### Carcinogenicity

There is no evidence to suggest that **dibenzyl ether** is carcinogenic.[\[10\]](#) Regulatory bodies such as the International Agency for Research on Cancer (IARC) and the National Toxicology Program (NTP) have not identified **dibenzyl ether** as a known, probable, or possible human carcinogen.[\[10\]](#)[\[16\]](#)

### Ecotoxicity

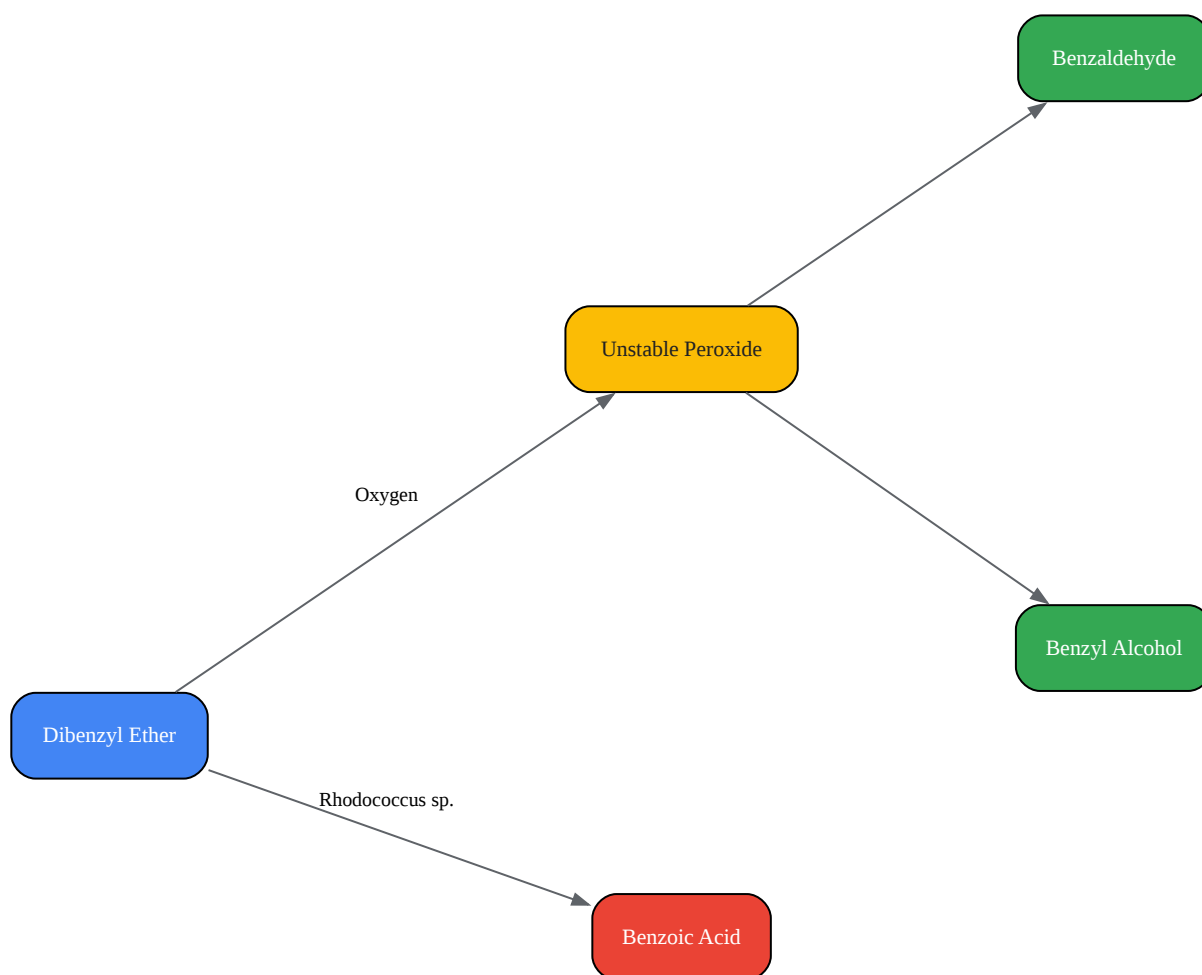
**Dibenzyl ether** is classified as very toxic to aquatic life with long-lasting effects.[\[5\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) It is not readily biodegradable and has a potential for bioaccumulation.[\[10\]](#)

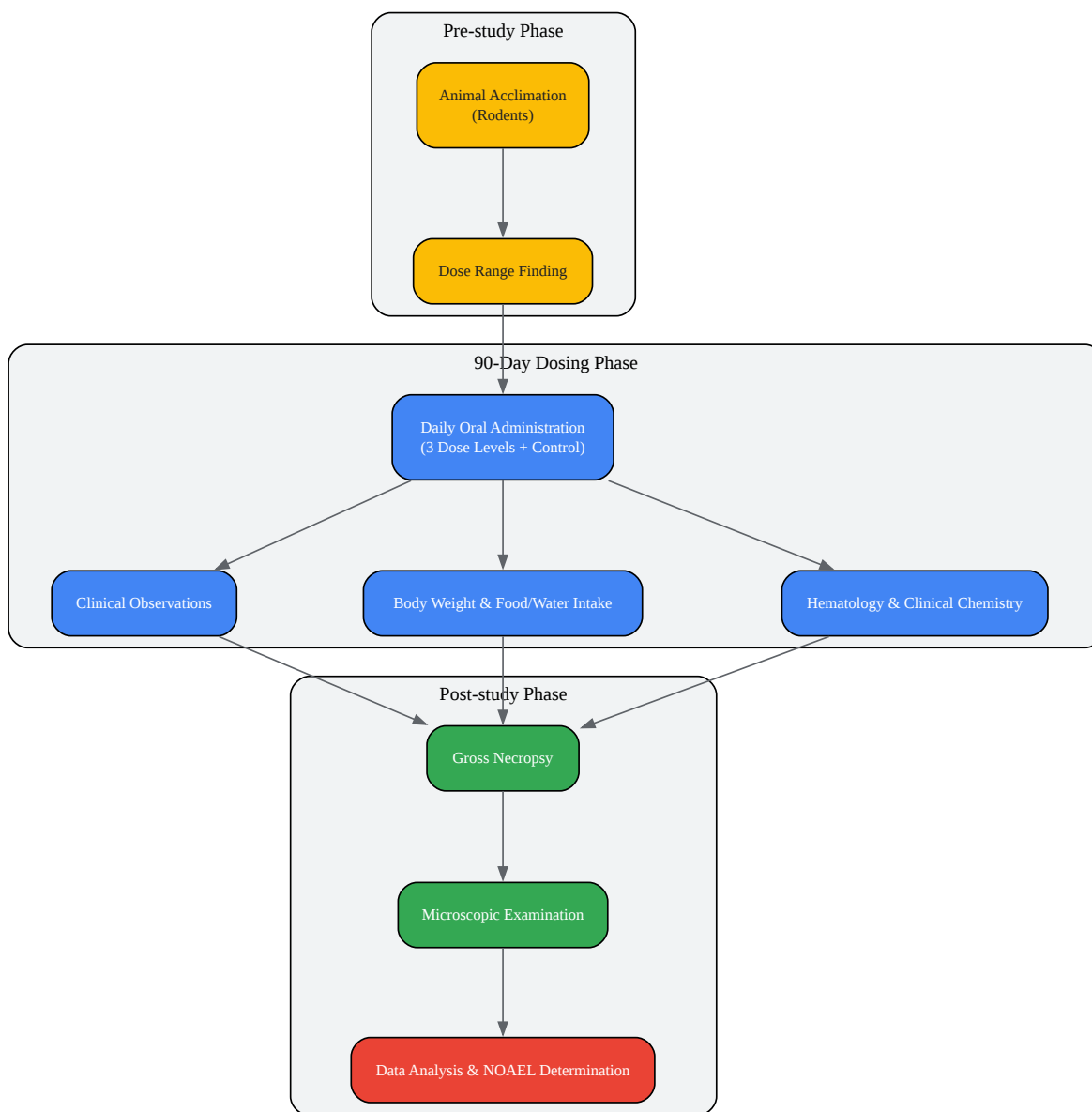
Table 3: Ecotoxicity of **Dibenzyl Ether**

Test	Species	Duration	Value	Reference
EC50	Pseudokirchnerie Ila subcapitata (Green Alga)	72 hours	4,070 µg/L	[15]
EC50	Daphnia magna (Water Flea)	48 hours	770 µg/L	[15]
LC50	Oryzias latipes (Medaka Fish)	96 hours	6,800 µg/L	[15]
NOEC	Pseudokirchnerie Ila subcapitata (Green Alga)	72 hours	320 µg/L	[15]
NOEC	Daphnia magna (Water Flea)	21 days	98 µg/L	[10][15]

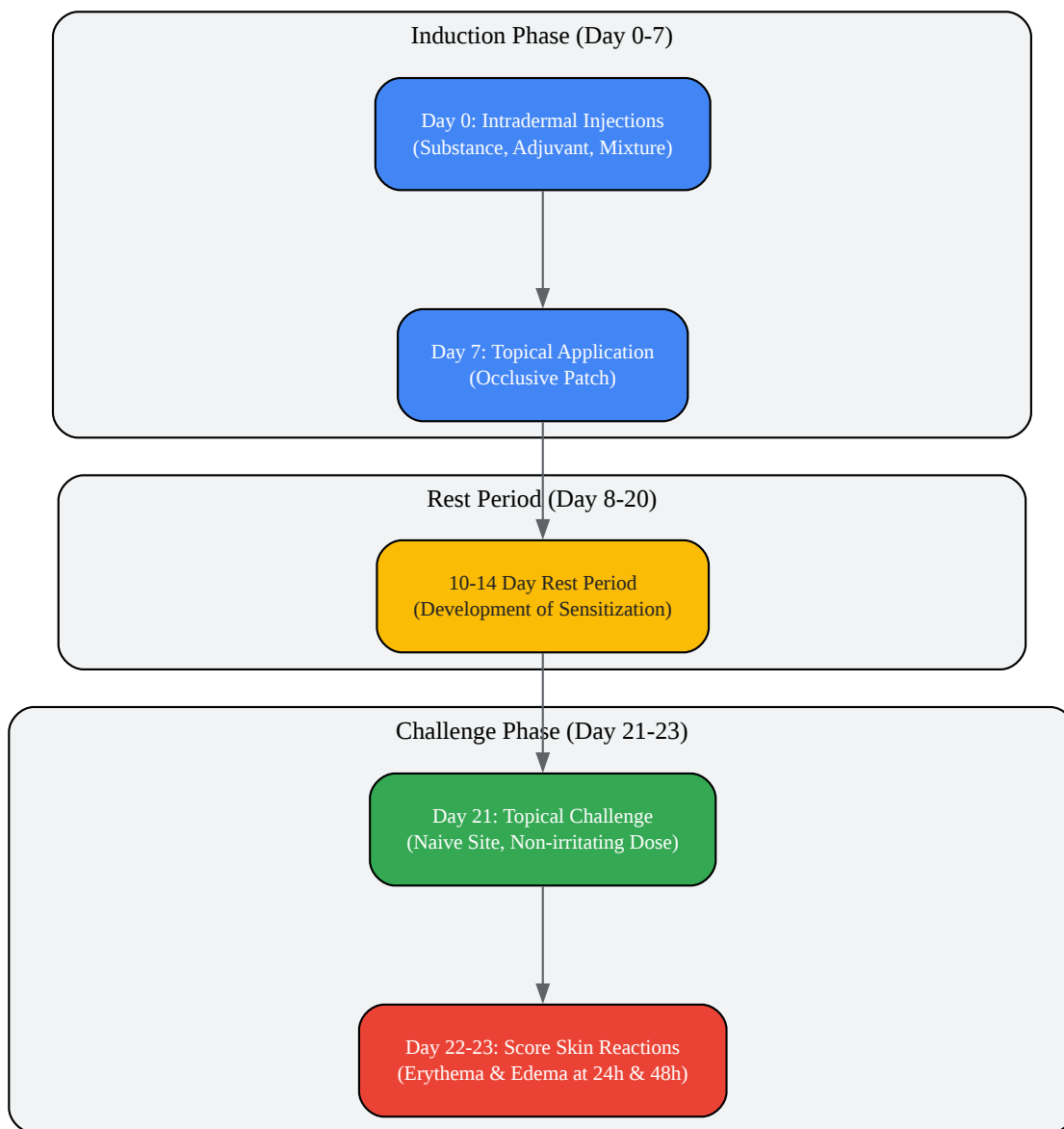
## Metabolism and Degradation

The metabolic pathway of **dibenzyl ether** in mammals is not extensively detailed in the available literature. However, studies on its degradation in microorganisms and through chemical processes provide insight into its potential biotransformation. The bacterium *Rhodococcus* sp. strain DEE5151 has been shown to degrade **dibenzyl ether**, with benzoic acid identified as an intermediate.[17] Additionally, **dibenzyl ether** can undergo chemical decomposition in the presence of oxygen to form an unstable peroxide, which further breaks down into benzaldehyde and benzyl alcohol.[2]

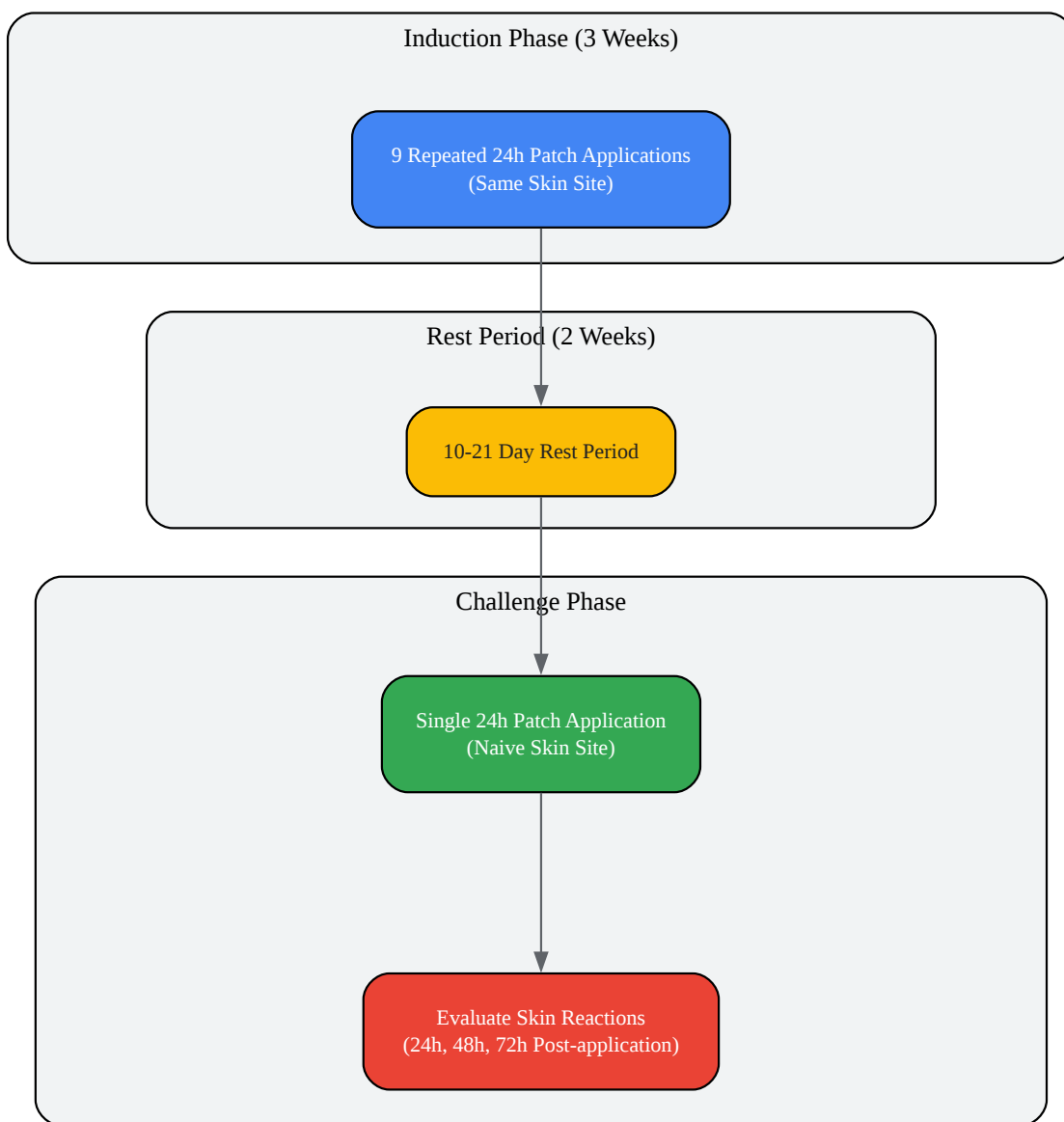












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